

Personal protective equipment for handling 1,3-Dibromoisoquinoline

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Compound of Interest

Compound Name: 1,3-Dibromoisoquinoline

Cat. No.: B189538

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Essential Safety and Handling Guide for 1,3-Dibromoisoquinoline

Disclaimer: A specific Safety Data Sheet (SDS) for **1,3-Dibromoisoquinoline** was not located. The following guidance is based on the safety profiles of structurally similar halogenated aromatic compounds, such as 3-Bromoquinoline and 1-Bromoisoquinoline, and established best practices for chemical handling. This information is for educational and illustrative purposes. Always consult the specific SDS for any chemical you are working with and adhere to your institution's safety protocols.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1,3-Dibromoisoquinoline**. It outlines operational procedures and disposal plans to ensure laboratory safety and build trust in chemical handling practices.

Hazard Identification and Personal Protective Equipment (PPE)

Based on data for similar brominated quinolines, **1,3-Dibromoisoquinoline** is anticipated to present the following hazards:

- Acute Toxicity: Harmful if swallowed or in contact with skin.[1][2]

- Skin Irritation/Corrosion: May cause skin irritation.[1][2]
- Eye Irritation: May cause serious eye irritation or damage.[1][2][3]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[1][2]

A comprehensive PPE plan is essential to mitigate these risks.

Protection Type	Recommended PPE	Rationale
Eye and Face	Chemical safety goggles and a face shield.	Protects against splashes and dust that can cause serious eye damage.[4][5][6]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber), a chemically resistant lab coat or apron, and closed-toe shoes.	Prevents skin contact, which can lead to irritation or absorption of the chemical.[4][7]
Respiratory	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors and dusts should be used.	Minimizes inhalation of dust or vapors, which can cause respiratory tract irritation.[2][4]

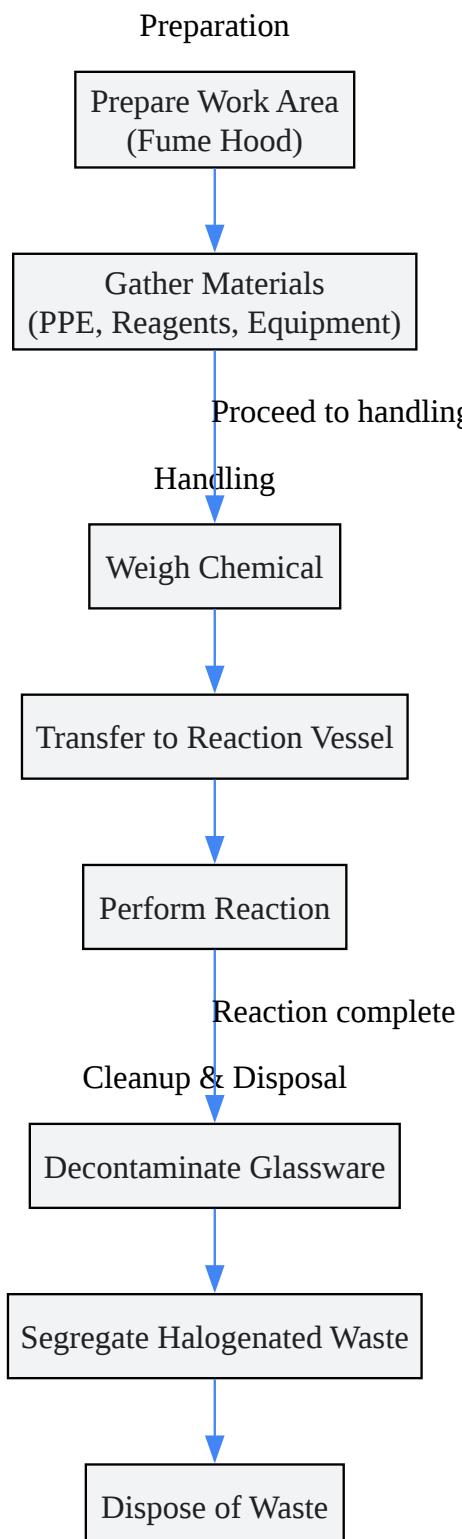
Physical and Chemical Properties

The following table summarizes key quantitative data for **1,3-Dibromoisoquinoline** and a similar compound.

Property	1,3-Dibromoisoquinoline	1-Bromoisoquinoline
Molecular Formula	C ₉ H ₅ Br ₂ N ^[8]	C ₉ H ₆ BrN ^[3]
Molecular Weight	286.95 g/mol ^{[8][9]}	Not specified
Appearance	White solid (typical) ^[9]	Not specified
Melting Point	145-150°C ^[9]	43 - 47 °C ^[3]
Boiling Point	Not specified	Not available ^[3]
CAS Number	53987-60-3 ^{[8][9][10]}	Not specified

Handling and Storage Protocols

Safe Handling Workflow



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Caption: Workflow for safely handling **1,3-Dibromoisoquinoline**.

Step-by-Step Handling Procedure:

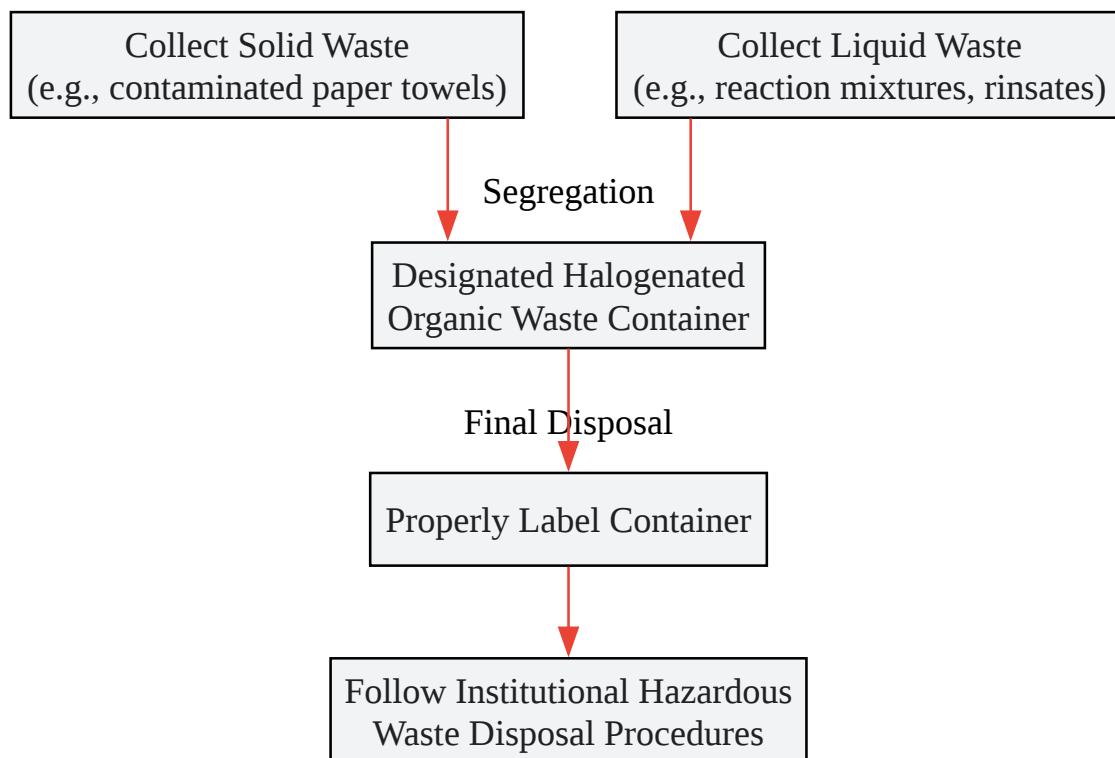
- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and free of clutter.
[\[4\]](#)
 - Place all necessary equipment, including personal protective equipment (PPE), reagents, and glassware, within the fume hood.
[\[4\]](#)
- Handling:
 - Wear all recommended PPE as detailed in the table above.
 - Carefully weigh the required amount of **1,3-Dibromoisoquinoline**. Avoid generating dust.
 - Transfer the chemical to the reaction vessel using appropriate tools (e.g., spatula, powder funnel) to minimize spills.
 - Conduct all experimental procedures within the chemical fume hood with the sash at the lowest practical height.
[\[4\]](#)
- Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.
[\[1\]](#)
[\[11\]](#)
 - Store away from incompatible materials such as strong oxidizing agents.
[\[11\]](#)
 - Store in a locked-up area accessible only to authorized personnel.
[\[11\]](#)

Disposal Plan

Proper disposal of **1,3-Dibromoisoquinoline** and contaminated materials is crucial to prevent environmental contamination and ensure safety.

Waste Disposal Workflow

Waste Collection (in Fume Hood)



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